A Comprehensive Technical Guide to Ethyl Linoleate-13C18

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *Ethyl linoleate-13C18*

Cat. No.: *B3026068*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Ethyl Linoleate-13C18**, a stable isotope-labeled version of ethyl linoleate. This document consolidates safety information, physicochemical properties, and relevant biological data to support its application in research and development.

Introduction

Ethyl linoleate is the ethyl ester of the essential omega-6 fatty acid, linoleic acid. It finds applications in various industries, including pharmaceuticals, cosmetics, and as a research chemical.[1][2] The 13C-labeled variant, **Ethyl Linoleate-13C18**, is a valuable tool in metabolic research, particularly in studies involving lipidomics and metabolic flux analysis, where it serves as a tracer or an internal standard for quantitative analysis by mass spectrometry.[3][4] This guide focuses on the safety and technical specifications of **Ethyl Linoleate-13C18**, drawing upon data for the unlabeled compound as a primary reference for safety and handling.

Safety and Hazard Information

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While a specific Safety Data Sheet (SDS) for **Ethyl Linoleate-13C18** is not readily available, the safety profile is based on the data for the unlabeled ethyl linoleate. The introduction of the stable isotope 13C is not expected to alter the chemical's toxicological properties.

Hazard Identification

Ethyl linoleate is generally not classified as a hazardous substance. However, some suppliers classify it as causing skin irritation.[5][6]

GHS Classification:

- Skin Corrosion/Irritation: Category 2[5][6]

Signal Word: Warning[5]

Hazard Statements:

- H315: Causes skin irritation.[6]

Precautionary Statements:

- Prevention: Wash hands thoroughly after handling. Wear protective gloves.[5]
- Response: If on skin: Wash with plenty of water. If skin irritation occurs: Get medical advice/attention. Take off contaminated clothing and wash it before reuse.[5]

Toxicological Information

Ethyl linoleate is considered to have low acute toxicity.[7] No significant acute toxicological data has been identified in literature searches.[7]

Route of Exposure	Endpoint	Value	Species	Source
Oral	LD50	>2,000 mg/kg	Rat	ECHA[6]
Dermal	LD50	>2,000 mg/kg	Rat	ECHA[6]

Summary of Toxicological Effects:

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- Ingestion: Not classified as harmful by ingestion. Ingestion of large amounts may cause gastrointestinal discomfort, nausea, and vomiting.[7]
- Inhalation: Not expected to produce adverse health effects.[7]
- Skin Contact: May cause skin irritation.[5][6] Prolonged contact may lead to non-allergic contact dermatitis due to the defatting properties of the oil.[7]
- Eye Contact: Direct contact may cause transient discomfort, tearing, or redness.[7]

Handling and Storage

Safe Handling:

- Avoid contact with skin and eyes.[1]
- Wear protective gloves and eye protection.[1][5]
- Use in a well-ventilated area.[7]
- Wash hands thoroughly after handling.[1][5]
- Keep away from ignition sources and incompatible materials such as strong oxidizing agents, acids, and bases.[1][6]

Storage:

- Store in a cool, dry, and well-ventilated area.[2][7]
- For long-term storage, a temperature of -20°C is recommended.[1][8]
- Keep containers tightly sealed.[7]

Physicochemical Properties

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Property	Value	Reference
Molecular Formula	C20H36O2 (Unlabeled)	[2]
Molecular Weight	308.5 g/mol (Unlabeled)	[2]
Molecular Weight	326.37 g/mol (13C18 Labeled)	[4]
CAS Number	544-35-4 (Unlabeled)	[5][6]
Appearance	Colorless to light yellow clear liquid	[1][2]
Odor	Mild fruity	[5]
Boiling Point	193 °C at 6 mmHg	[6]
224 °C at 17 mmHg	[1]	
Flash Point	113 °C (closed cup)	[1]
167 °C at 1,013 hPa	[6]	
Density	0.88 g/cm³ at 20 °C	[6]
0.876 g/mL at 25 °C	[1]	
Solubility	Insoluble in water. Soluble in ethanol, chloroform, and ethyl acetate.	[1][5]

Biological Activity and Applications

Ethyl linoleate exhibits a range of biological activities, including anti-inflammatory and anti-melanogenic effects.[1][9][10] It is used in cosmetics for its skin-conditioning properties and in pharmaceutical research.[1][2]

Anti-Melanogenesis

Ethyl linoleate has been shown to inhibit melanogenesis in B16F10 melanoma cells. This effect is mediated through the suppression of microphthalmia-associated transcription factor (MITF) expression via the Akt/GSK3β/β-catenin signaling pathway.[10]

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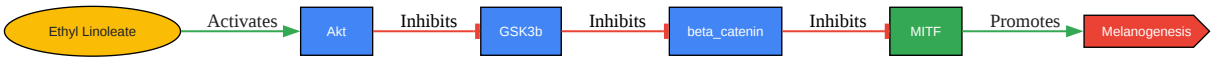

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Caption: Inhibition of Melanogenesis by Ethyl Linoleate.

Anti-inflammatory and Other Activities

Ethyl linoleate has demonstrated anti-inflammatory properties and may inhibit the development of atherosclerotic lesions.[3][9] It also shows antimicrobial activity against various oral bacteria and fungi.[8]

Experimental Protocols

Cell Viability Assay

Objective: To determine the cytotoxicity of ethyl linoleate.

Methodology (as described for B16F10 murine melanoma and human dermal fibroblast cells): [10]

- Cells are seeded in 96-well plates.
- After 24 hours, the cells are treated with various concentrations of ethyl linoleate.
- Following a 48-hour incubation period, a 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) solution is added to each well.
- The cells are incubated for an additional 4 hours to allow for formazan crystal formation.
- The supernatant is removed, and dimethyl sulfoxide (DMSO) is added to dissolve the formazan crystals.
- The absorbance is measured at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Cell viability is expressed as a percentage of the control (untreated cells).

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Caption: Workflow for Cell Viability Assay.

Melanin Content Assay

Objective: To quantify the effect of ethyl linoleate on melanin production.

Methodology (as described for α-MSH-stimulated B16F10 cells):[10]

- B16F10 cells are treated with a stimulating agent (e.g., α-MSH) in the presence or absence of ethyl linoleate for 48 hours.
- After treatment, the cells are harvested and washed with phosphate-buffered saline (PBS).
- The cell pellets are dissolved in 1 N NaOH containing 10% DMSO at an elevated temperature (e.g., 80°C) for 1 hour.
- The absorbance of the supernatant is measured at 475 nm.
- The melanin content is normalized to the total protein content of the cells.

Conclusion

Ethyl Linoleate-13C18 is a crucial tool for advanced metabolic research. While it is primarily intended for research use, understanding its safety and handling, based on the well-characterized unlabeled ethyl linoleate, is paramount. This guide provides a consolidated resource for researchers, offering key data on its properties, biological activities, and relevant experimental context to ensure its safe and effective use in the laboratory.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Ethyl Linoleate-13C18]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3026068/docs#a-comprehensive-technical-guide-to-ethyl-linoleate-13c18]

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